

Safety and Handling of Potassium 4-bromo-2,6xylenolate: A Technical Guide

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Compound of Interest

Compound Name: Potassium 4-bromo-2,6-xylenolate

Cat. No.: B12650268

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Disclaimer: No specific safety data sheet (SDS) for **Potassium 4-bromo-2,6-xylenolate** (CAS No. 85712-09-0) is readily available in public databases. This guide infers safety and handling precautions from the available data for the structurally related parent compound, 4-bromo-2,6-xylenol (CAS No. 2374-05-2). The information provided should be used as a guideline and supplemented with a thorough risk assessment before handling.

Introduction

Potassium 4-bromo-2,6-xylenolate is an organic potassium salt that requires careful handling due to its potential health hazards. This technical guide provides a comprehensive overview of the known safety information, handling precautions, and emergency procedures to ensure the safe use of this compound in a laboratory and research setting. The recommendations herein are primarily based on the toxicological and hazard data of its parent compound, 4-bromo-2,6-xylenol.

Hazard Identification and Classification

Based on the data for 4-bromo-2,6-xylenol, **Potassium 4-bromo-2,6-xylenolate** should be treated as a hazardous substance. The primary hazards are expected to be:

Skin Irritation: Causes skin irritation upon contact.[1]



- Serious Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1]
- Harmful if Swallowed: May be harmful if ingested.

The GHS hazard classifications for the parent compound, 4-bromo-2,6-xylenol, are summarized in the table below.

Table 1: GHS Hazard Classification for 4-bromo-2,6-

xvlenol

Hazard Class	Hazard Category
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure (Respiratory system)	Category 3

Physical and Chemical Properties

Specific physical and chemical data for **Potassium 4-bromo-2,6-xylenolate** are limited. The table below includes information for the parent compound, 4-bromo-2,6-xylenol, for reference.

Table 2: Physical and Chemical Properties of 4-bromo-2,6-xylenol



Property	Value	
Molecular Formula	C8H9BrO	
Molecular Weight	201.06 g/mol	
Appearance	White to off-white solid	
Melting Point	74-78 °C	
Boiling Point	Not available	
Solubility	Low water solubility	

Toxicology Data

Limited quantitative toxicity data is available. The following data is for 4-bromo-2,6-xylenol.

Table 3: Acute Toxicity Data for 4-bromo-2,6-xylenol

Route	Species	Value
Intraperitoneal LD50	Mouse	650 mg/kg[2]

Experimental Protocols: Safe Handling Procedures

The following protocols are recommended for handling **Potassium 4-bromo-2,6-xylenolate** in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following is a general guideline:

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat should be worn. For larger quantities or where there is a risk of splashing, additional protective clothing may be necessary.



 Respiratory Protection: If handling the powder outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator with a particulate filter is recommended.

Engineering Controls

- Ventilation: Handle Potassium 4-bromo-2,6-xylenolate in a well-ventilated area. A chemical fume hood is recommended for all procedures that may generate dust or aerosols.
- Eye Wash and Safety Shower: An eye wash station and safety shower must be readily accessible in the work area.

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- · Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Keep containers tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- · Store in a tightly sealed container.

Spill and Disposal Procedures

- Spills: In case of a spill, wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.



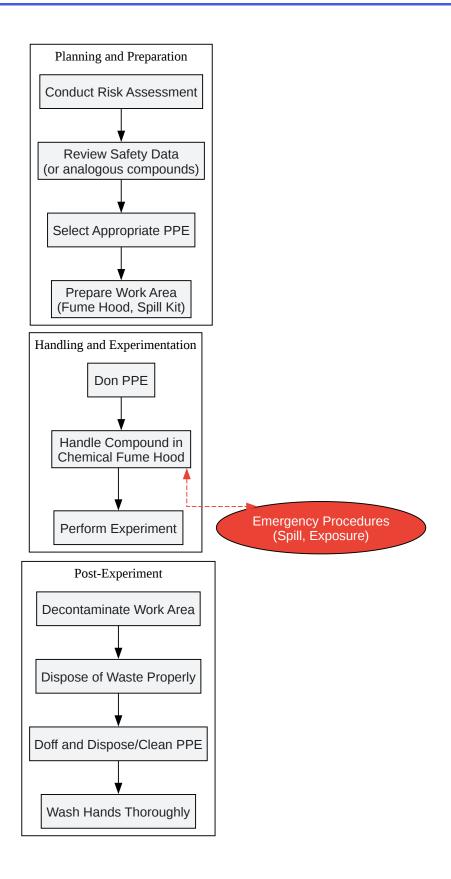
Emergency ProceduresFirst Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15
 minutes while removing contaminated clothing and shoes. Get medical attention if irritation
 develops.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Potassium 4-bromo-2,6-xylenolate**.





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Caption: Logical workflow for the safe handling of chemical compounds.



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